

Application Notes and Protocols for Calcium Mobilization Assay Using ZQ-16

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ZQ-16
CAS No.: 376616-73-8
Cat. No.: B15607779

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

ZQ-16 is a potent and selective small-molecule agonist for the G protein-coupled receptor 84 (GPR84), a receptor primarily expressed in immune cells and involved in inflammatory processes.[1] Activation of GPR84 by agonists like **ZQ-16** leads to a cascade of intracellular signaling events, including the mobilization of intracellular calcium.[1][2] This application note provides a detailed protocol for a fluorescent-based calcium mobilization assay to characterize the activity of **ZQ-16** on GPR84.

GPR84 natively couples to the G α i/o signaling pathway, which typically leads to the inhibition of adenylyl cyclase.[3] To facilitate a calcium-based readout, this protocol utilizes a common strategy of co-expressing the GPR84 receptor with a promiscuous G protein, G α 16. G α 16 can couple to G α i/o-linked receptors and redirect the signal through the G α q pathway, stimulating phospholipase C (PLC) activity. PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptors on the endoplasmic reticulum (ER), triggering the release of stored calcium into the cytoplasm.[4]

This transient increase in intracellular calcium can be detected using a calcium-sensitive fluorescent dye, such as Fluo-4 AM.

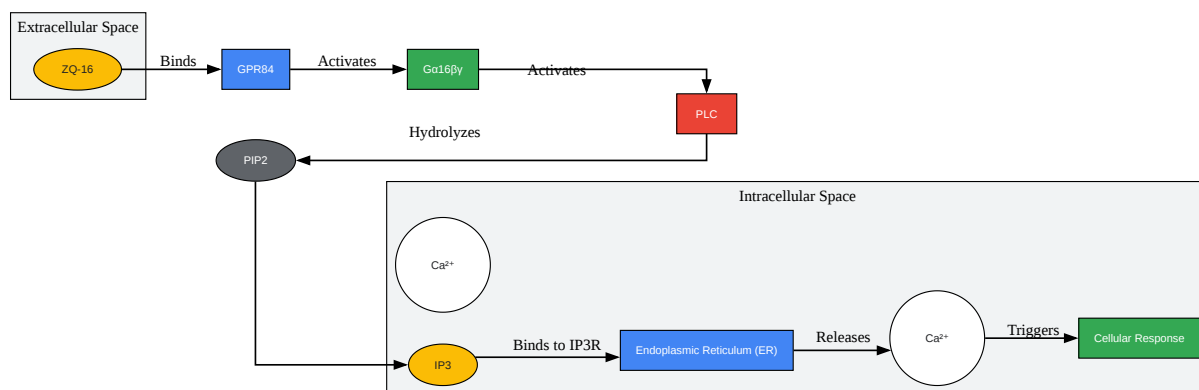
Data Presentation

The potency of **ZQ-16** in inducing calcium mobilization is typically quantified by its half-maximal effective concentration (EC50). The following table summarizes the reported EC50 values for **ZQ-16** in GPR84-expressing cells.

Compound	Assay Type	Cell Line	Reported EC50 (μM)	Source
ZQ-16	Calcium Mobilization	HEK293/GPR84/ Gα16	0.139	[5]
ZQ-16	Calcium Mobilization	HEK293/GPR84	0.213	[1][6]

Signaling Pathway

The following diagram illustrates the signaling pathway activated by **ZQ-16** in HEK293 cells co-expressing GPR84 and the promiscuous G protein Gα16.

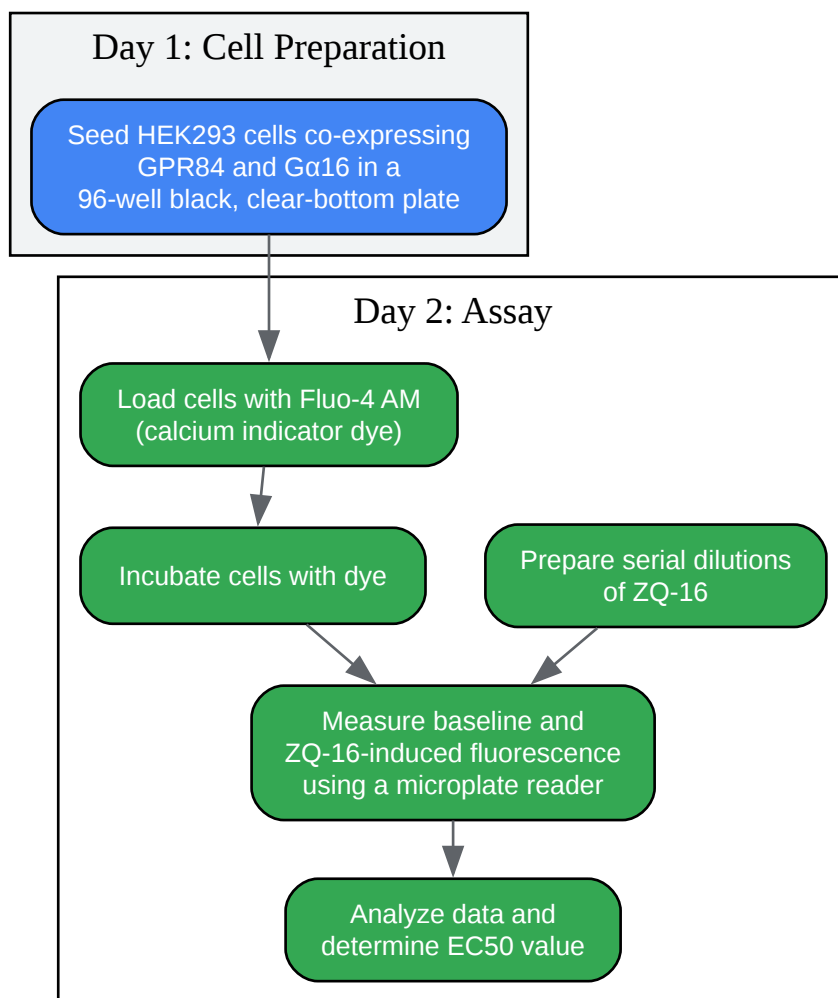


[Click to download full resolution via product page](#)

ZQ-16 induced GPR84 signaling via Gα16.

Experimental Workflow

The general workflow for the **ZQ-16** calcium mobilization assay is depicted below.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. researchgate.net [researchgate.net]
- 3. GPR84 signaling promotes intestinal mucosal inflammation via enhancing NLRP3 inflammasome activation in macrophages - PMC [pmc.ncbi.nlm.nih.gov]

- [4. Characterization of G Protein-coupled Receptors by a Fluorescence-based Calcium Mobilization Assay - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. axonmedchem.com \[axonmedchem.com\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols for Calcium Mobilization Assay Using ZQ-16]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15607779/docs#application-notes-and-protocols-for-calcium-mobilization-assay-using-zq-16\]](https://www.benchchem.com/product/b15607779/docs#application-notes-and-protocols-for-calcium-mobilization-assay-using-zq-16)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

